

# An In-depth Technical Guide to Tributylmethylammonium Chloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tributylmethylammonium chloride	
Cat. No.:	B1206052	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **TributyImethylammonium chloride** (TBMAC), a quaternary ammonium salt with significant applications in industrial and research settings. This document details its physicochemical and toxicological properties, outlines the standardized experimental methodologies for their determination, and illustrates its primary mechanism of action.

# Core Properties of Tributylmethylammonium Chloride

**TributyImethylammonium chloride**, also known as Methyltributylammonium chloride, is a versatile quaternary ammonium compound. It is widely utilized as a phase-transfer catalyst in organic synthesis, facilitating reactions between reactants in immiscible phases.[1][2][3] Its utility also extends to electrochemical applications and as a component in the formulation of ionic liquids.[1][4]

## **Physicochemical Properties**

The physical and chemical properties of **TributyImethylammonium chloride** are summarized in the table below. These properties make it suitable for a range of applications, particularly in organic chemistry. It is commercially available both as a crystalline solid and as an aqueous solution, typically at a concentration of 75%.[5][6][7]



Property	Value	Reference(s)
Molecular Formula	C13H30CIN	[5][6][8]
Molecular Weight	235.84 g/mol	[5][6][8]
Appearance	Colorless to yellow viscous liquid or light yellow/beige crystals.	[5][6][9][10]
Melting Point	-33 °C to 108 °C (Varies significantly with purity and form)	[1][2][5][9][10]
Boiling Point	152 °C	[4][5]
Density	0.964 g/mL (or g/cm <sup>3</sup> )	[1][4][5]
Solubility in Water	Miscible / Soluble	[2][5]
Vapor Pressure	7.9 mmHg at 25 °C	[9][11]
Refractive Index (n20/D)	1.4682 - 1.47	[2][4]

# **Toxicological and Safety Profile**

The toxicological and safety data for **Tributylmethylammonium chloride** are crucial for its handling and application in research and industrial settings. The compound is classified as a hazardous substance, and appropriate safety precautions must be observed.



Hazard Classification	Description	Reference(s)
Acute Toxicity (Oral)	Harmful if swallowed.	[8]
Acute Toxicity (Dermal)	Harmful in contact with skin.	[8]
Skin Corrosion/Irritation	Causes skin irritation.	[8][12]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[8][12]
Respiratory Irritation	May cause respiratory irritation.	[8][12]
Aquatic Hazard (Acute)	Very toxic to aquatic life.	[8]

GHS Hazard Statements: H302, H312, H315, H319, H335, H400[8]

Precautionary Statements: P261, P264, P271, P273, P280, P302 + P352, P305 + P351 + P338[7][12]

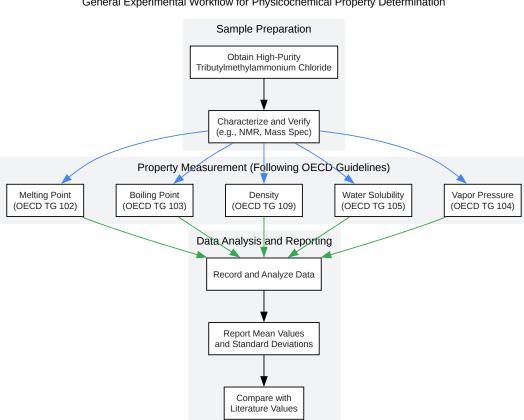
# **Experimental Protocols for Property Determination**

The determination of the physicochemical properties of chemical substances like **TributyImethylammonium chloride** is guided by standardized international protocols. The Organisation for Economic Co-operation and Development (OECD) provides a comprehensive set of guidelines for the testing of chemicals, ensuring data reliability and comparability across different laboratories.[1][2][5][6][8]

# General Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the key physicochemical properties of a chemical substance, based on the principles outlined in the OECD Guidelines.





#### General Experimental Workflow for Physicochemical Property Determination

Click to download full resolution via product page

A generalized workflow for determining the physicochemical properties of a chemical.

# **Detailed Methodologies**



- Melting Point (OECD Guideline 102): This is typically determined using the capillary method, where a small, powdered sample in a capillary tube is heated at a controlled rate. The temperatures at which melting begins and is complete are recorded. For ionic liquids like Tributylmethylammonium chloride, which can have a wide melting range, differential scanning calorimetry (DSC) may also be employed to obtain a more precise melting endotherm.
- Boiling Point (OECD Guideline 103): The boiling point is determined by methods such as the ebulliometer method, which measures the boiling temperature at atmospheric pressure.
   Dynamic methods, where the vapor pressure is measured as a function of temperature, can also be used.
- Density (OECD Guideline 109): The density of liquid forms is typically measured using a
  pycnometer, hydrometer, or an oscillating densitometer. These methods involve determining
  the mass of a known volume of the substance at a specific temperature.
- Water Solubility (OECD Guideline 105): The flask method is a common technique where an
  excess of the substance is stirred in water at a constant temperature until equilibrium is
  reached. The concentration of the substance in the aqueous solution is then determined
  analytically. For highly soluble substances like Tributylmethylammonium chloride, a
  simple miscibility test may suffice.
- Vapor Pressure (OECD Guideline 104): The vapor pressure can be measured using static methods, dynamic methods (ebulliometry), or effusion methods. The choice of method depends on the expected vapor pressure range of the substance.

## **Biological Activity and Signaling Pathways**

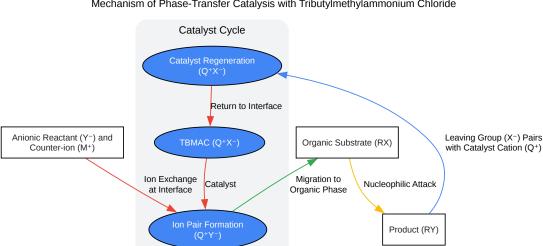
Current scientific literature does not indicate that **TributyImethylammonium chloride** is directly involved in specific biological signaling pathways in the manner of a signaling molecule or a targeted therapeutic agent. Its biological effects are primarily associated with its toxicological properties as a quaternary ammonium compound, which can cause irritation and cellular damage upon exposure.[8][12] It is used as a general biochemical reagent in some life science research applications.

# **Mechanism of Action in Phase-Transfer Catalysis**



The primary and most significant application of **TributyImethylammonium chloride** is as a phase-transfer catalyst. It facilitates the reaction between a reactant in an aqueous phase and a reactant in an organic phase by transporting the aqueous-phase reactant across the phase boundary.

The mechanism, often referred to as the Starks extraction mechanism, is illustrated in the following diagram:



Mechanism of Phase-Transfer Catalysis with Tributylmethylammonium Chloride

#### Click to download full resolution via product page

The catalytic cycle of **Tributylmethylammonium chloride** in phase-transfer catalysis.

Explanation of the Catalytic Cycle:



- Ion Exchange: At the interface between the aqueous and organic phases, the
   Tributylmethylammonium cation (Q+) from the catalyst exchanges its chloride anion (CI-) for
   the anionic reactant (Y-) from the aqueous phase.
- Migration: The newly formed ion pair (Q+Y-) is lipophilic due to the butyl groups on the cation and migrates into the organic phase.
- Reaction: In the organic phase, the anion (Y<sup>-</sup>) is now "naked" and highly reactive, as it is not strongly solvated. It attacks the organic substrate (RX), forming the product (RY) and releasing the leaving group anion (X<sup>-</sup>).
- Catalyst Regeneration: The catalyst cation (Q<sup>+</sup>) pairs with the leaving group anion (X<sup>-</sup>) and migrates back to the interface to begin another catalytic cycle.

This process allows for efficient reaction between otherwise immiscible reactants under mild conditions, making **Tributylmethylammonium chloride** a valuable tool in organic synthesis.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. search.library.brandeis.edu [search.library.brandeis.edu]
- 2. oecd.org [oecd.org]
- 3. researchgate.net [researchgate.net]
- 4. Tributylmethylammonium chloride | C13H30N.Cl | CID 91822 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. OECD Guidelines for the Testing of Chemicals Wikipedia [en.wikipedia.org]
- 6. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 7. sacheminc.com [sacheminc.com]
- 8. oecd.org [oecd.org]



- 9. pubs.acs.org [pubs.acs.org]
- 10. alfachemic.com [alfachemic.com]
- 11. tandfonline.com [tandfonline.com]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tributylmethylammonium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206052#what-are-the-properties-of-tributylmethylammonium-chloride]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com